

CAS 402726-78-7 Calcium alpha-ketoglutarate Monohydrate

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Compound Focus: Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

Cat. No.: S3465738

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Chemical Profile and Basic Information

Property	Description
Chemical Name	Calcium alpha-ketoglutarate Monohydrate [1]
CAS Registry Number	402726-78-7 [1] [2] [3]
Molecular Formula	$C_5H_6CaO_6$ [1]
Form	Typically a white, crystalline powder [2] [3]
Minimum Purity	Often supplied at $\geq 98\%$ purity for research [2] [3]

Summary of Key Research Findings

The table below summarizes quantitative data and key findings from pivotal studies on Ca-AKG.

Study Model	Dosage & Duration	Key Findings	Citation / Reference
Human Clinical Trial (ABLE RCT)	1 g/day sustained-release Ca-AKG for 6 months (intervention) with 3 months follow-up.	Primary outcome: Change in DNA methylation age. Secondary outcomes: Inflammatory/metabolic blood markers, handgrip strength, arterial stiffness, etc. (Study completed in 2023, results pending).	[4]
Human Retrospective Study	~1 g/day (in Rejuvant formulation) for average of 7 months.	Average decrease of 8 years in biological age (DNA methylation age) from baseline ($p=6.538 \times 10^{-12}$).	[5]
Human Clinical Trial (Postmenopausal Women)	6 g/day Ca-AKG for 6 months.	Increased bone mass density by ~2%; significant reduction in bone resorption marker CTX.	[4]
Mouse Study (Aging)	Not specified in excerpt.	Increased lifespan, reduced frailty, decreased chronic inflammation, and delayed onset of age-related conditions.	[5] [6]
Human Safety Studies	Up to 4.5 g/day for up to 3 years.	Found to be safe and well-tolerated.	[4] [7] [6]

Detailed Experimental Protocol

For researchers designing studies, the methodology from a recent randomized controlled trial provides a robust reference model.

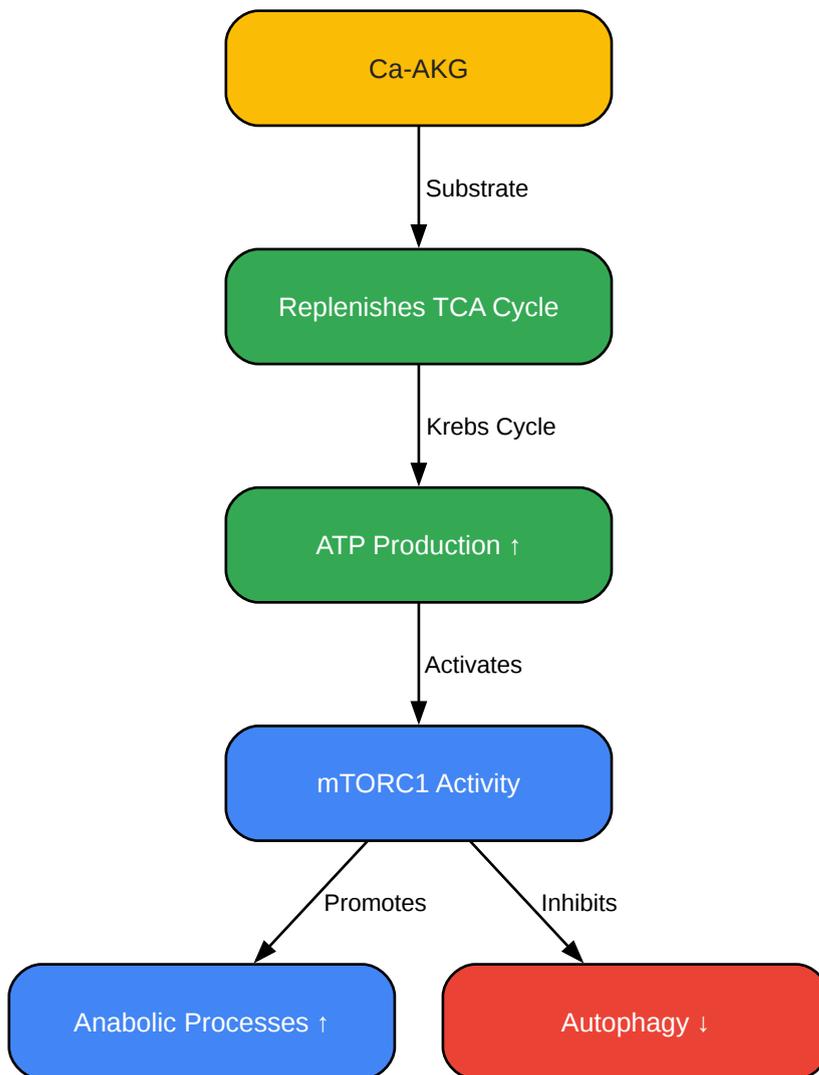
Reference Study Design: "ABLE" - A double-blind, placebo-controlled RCT investigating Ca-AKG in 120 middle-aged individuals [4].

- **Participant Recruitment:**
 - **Population:** Healthy individuals aged 40-60 years.

- **Key Inclusion Criterion:** DNA methylation age higher than chronological age [4].
- **Exclusion Criteria:** Included cardiovascular disease, diabetes, active cancer, severe kidney disease, and other conditions listed in [4] Table 1.
- **Intervention:**
 - **Active Group:** 1 g/day of sustained-release Ca-AKG tablet.
 - **Control Group:** Identical placebo tablet.
 - **Duration:** 6 months of active intervention, with a total study period of 9 months including follow-up [4].
- **Data Collection and Assessments:**
 - **Primary Outcome:** Change in DNA methylation age from baseline to 6 months [4].
 - **Secondary Outcomes (Comprehensive):**
 - **Blood Analysis:** Inflammatory markers, metabolic panel, liver and kidney function [4].
 - **Physical Function:** Handgrip strength, leg extension strength [4].
 - **Cardiovascular Health:** Carotid-femoral pulse wave velocity [4].
 - **Body Composition:** Bone density and body composition via DXA scan [4].
 - **Aerobic Capacity:** Cardio-pulmonary exercise test [4].
 - **Cognitive and Questionnaires:** Montreal Cognitive Assessment, quality of life surveys [4].
 - **Visit Schedule:** Assessments at Screening, Baseline, 3 months, 6 months, and 9 months. A detailed schedule of assessments is provided in [4] Table 2.

Proposed Signaling Pathways

Ca-AKG influences multiple cellular pathways. Research suggests its interaction with mTOR signaling is significant for its neuroprotective and potential anti-aging effects [8].



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This diagram illustrates the proposed mechanism where Ca-AKG replenishes the TCA cycle, influencing energy-dependent mTORC1 signaling [8].

Ca-AKG also serves as a precursor for glutamate and a substrate for TET enzymes involved in DNA demethylation, influencing epigenetic regulation [4] [8].

Key Research Gaps and Future Directions

- **Human Data:** While animal data is promising, high-quality, long-term human clinical data is still emerging. The translation of effects on DNA methylation age to tangible improvements in healthspan and lifespan requires validation [4] [5].

- **Mechanistic Details:** The precise molecular mechanisms, including its interaction with key pathways like mTOR in different tissues, are an active area of research [8].
- **Optimal Dosing:** Effective dosing may vary based on the target outcome, as seen in differing doses for bone health versus biological age studies [4] [5] [6].

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